

Lymecycline-d8: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Lymecycline-d8**

Cat. No.: **B12430255**

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This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Lymecycline-d8** for researchers, scientists, and drug development professionals. **Lymecycline-d8** is the deuterated form of Lymecycline, a broad-spectrum tetracycline antibiotic. The incorporation of deuterium isotopes makes it an invaluable tool in analytical and research settings, particularly as an internal standard for mass spectrometry-based quantification of Lymecycline.

Chemical Structure and Physicochemical Properties

Lymecycline-d8 is a synthetic derivative of tetracycline, where eight hydrogen atoms have been replaced by deuterium. This isotopic labeling lends it a greater molecular weight than its non-deuterated counterpart, Lymecycline, which is crucial for its use as an internal standard in quantitative analyses.

Table 1: Chemical and Physical Properties of **Lymecycline-d8**

Property	Value	Source
Molecular Formula	C ₂₉ H ₃₀ D ₈ N ₄ O ₁₀	[1] [2]
Molecular Weight	610.68 g/mol	[1] [2]
Synonyms	N6- [[[(4S,4aS,5aS,6S,12aS)-4- (Dimethylamino)-1,4,4a,5,5a,6, 11,12a-octahydro- 3,6,10,12,12a-pentahydroxy-6- methyl-1,11-dioxo-2- naphthacenyl]carbonyl]amino] methyl]-L-lysine-d8, Mucomycin-d8, Tetramyl-d8	[1] [2] [3]
Appearance	Yellow, hygroscopic powder	[4]
Solubility	Very soluble in water, slightly soluble in ethanol (96 per cent)	[4]
Stability	Light and temperature sensitive	[1]

Table 2: Physicochemical Properties of Lymecycline (Non-deuterated)

Property	Value	Source
Molecular Formula	C ₂₉ H ₃₈ N ₄ O ₁₀	[5]
Molecular Weight	602.641 g/mol	[6]
Melting Point	192.5°C	[7]
LogP	1.027	[7]

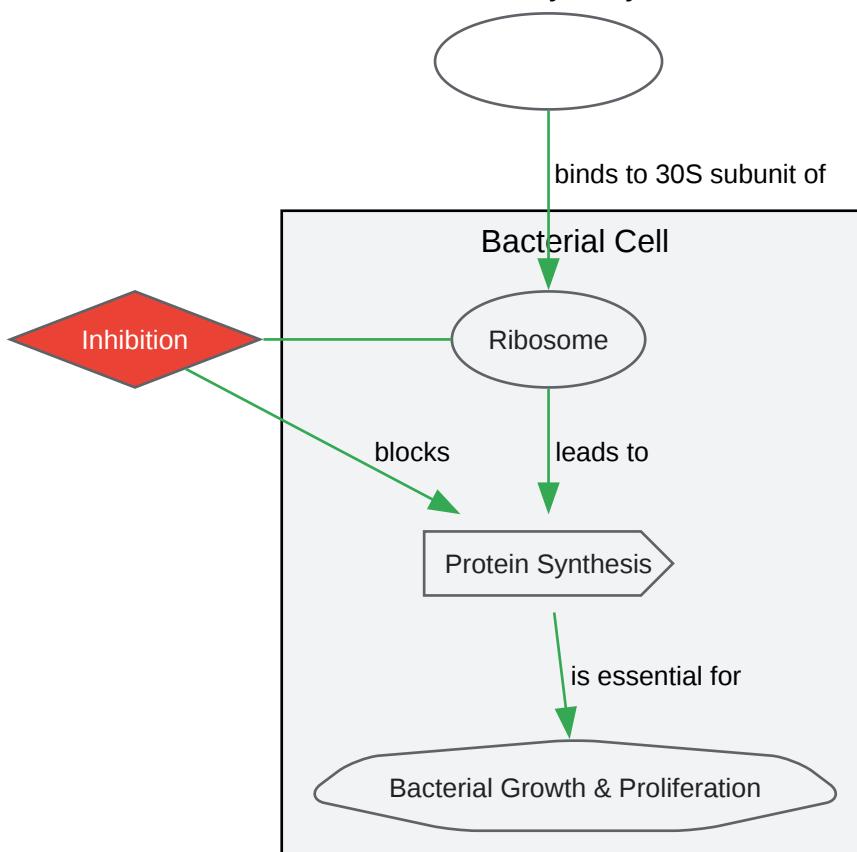
Pharmacological Properties and Mechanism of Action

Lymecycline exerts its bacteriostatic effect by inhibiting protein synthesis in susceptible bacteria.[\[2\]](#) This mechanism is fundamental to its efficacy in treating various bacterial infections, most notably *acne vulgaris*.[\[8\]](#)

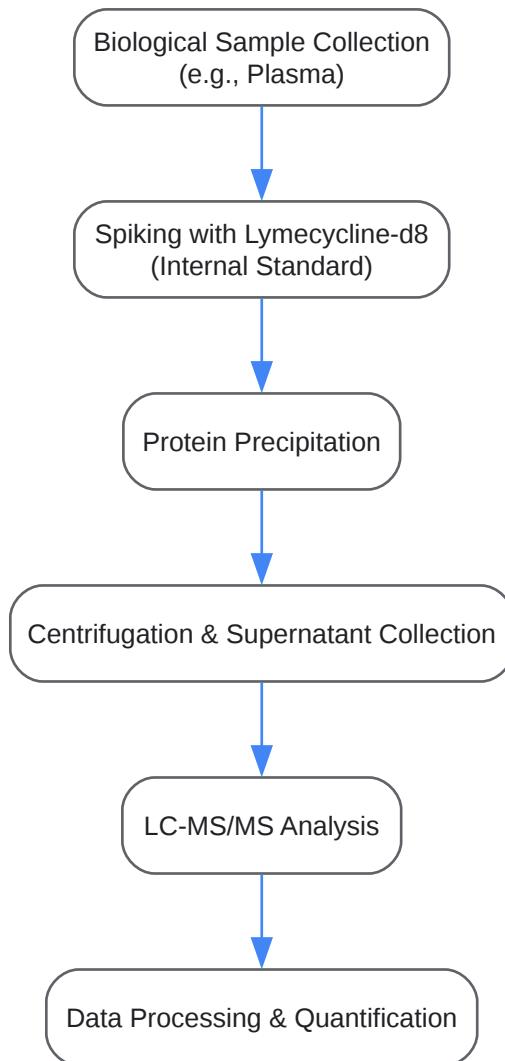
The key steps in its mechanism of action are:

- Entry into the bacterial cell: Lymecycline, being lipophilic, can passively diffuse through the bacterial cell membrane.[\[8\]](#)
- Binding to the 30S ribosomal subunit: Inside the bacterium, Lymecycline binds to the 30S ribosomal subunit.[\[9\]](#)
- Inhibition of protein synthesis: This binding prevents the attachment of aminoacyl-tRNA to the ribosomal acceptor (A) site, thereby halting the elongation of the polypeptide chain and inhibiting protein synthesis.[\[9\]](#)

Mechanism of Action of Lymecycline



Analytical Workflow using Lymecycline-d8



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